

Application Notes and Protocols for HMR 1098 Stock Solution Preparation

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For In Vitro Experimental Use

Audience: Researchers, scientists, and drug development professionals.

Introduction

HMR 1098, also known as Clamikalant sodium, is a potent and selective blocker of ATP-sensitive potassium (KATP) channels.[1] It is a valuable pharmacological tool for investigating the physiological and pathophysiological roles of these channels in various cell types, particularly in the context of cardiovascular research and diabetes.[2][3] Accurate and consistent preparation of **HMR 1098** stock solutions is critical for obtaining reliable and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **HMR 1098** stock solutions for in vitro studies.

HMR 1098 Properties and Data

The following table summarizes the key quantitative data for **HMR 1098**:



Property	Value	Reference
Synonyms	5-chloro-2-methoxy-N-[2-[4-methoxy-3- [[[(methylamino)thioxomethyl]a mino]sulfonyl]phenyl]ethyl]- benzamide sodium salt, Clamikalant sodium	[1][4]
CAS Number	261717-22-0	[4]
Molecular Formula	C19H21CIN3NaO5S2	[2]
Molecular Weight	493.96 g/mol	[2][4]
Appearance	White to beige powder	[4]
Solubility	Water: 2 mg/mLDMSO: 2 mg/mL	[4][5][6]
Storage (Solid)	2-8°C, desiccated	[4][7]
Storage (Stock Solution)	Aliquot and store at -20°C for up to 1 month or -80°C for up to 6 months.	[1][8]
Typical Working Conc.	10 μM - 100 μM	[3][9]

Experimental Protocol: Preparation of a 10 mM HMR 1098 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **HMR 1098** in Dimethyl Sulfoxide (DMSO).

Materials:

- HMR 1098 (CAS 261717-22-0)
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials



- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing Preparation: Before opening, allow the HMR 1098 vial to equilibrate to room temperature for at least 60 minutes.[8] This prevents condensation from forming on the compound.
- Weighing HMR 1098: Carefully weigh out the desired amount of HMR 1098 powder using a
 calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10
 mM stock solution, weigh out 4.94 mg of HMR 1098.
 - Calculation: (10 mmol/L) * (1 L / 1000 mL) * (1 mL) * (493.96 g/mol) * (1000 mg/g) = 4.94
 mg
- Dissolving in DMSO: Add the appropriate volume of DMSO to the vial containing the weighed HMR 1098. For the example above, add 1 mL of DMSO.
- Ensuring Complete Dissolution: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. The solution should be clear. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary, but avoid excessive heat.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile
 microcentrifuge tubes or cryovials. This minimizes freeze-thaw cycles which can degrade the
 compound.
- Storage: Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][8] Clearly label the aliquots with the compound name, concentration, date of preparation, and solvent.

Note on Solvent Choice: While **HMR 1098** is soluble in water, using a small volume of a DMSO stock solution for dilution into aqueous experimental media is a common practice. This is because high concentrations of organic solvents can be toxic to cells.[10] The final

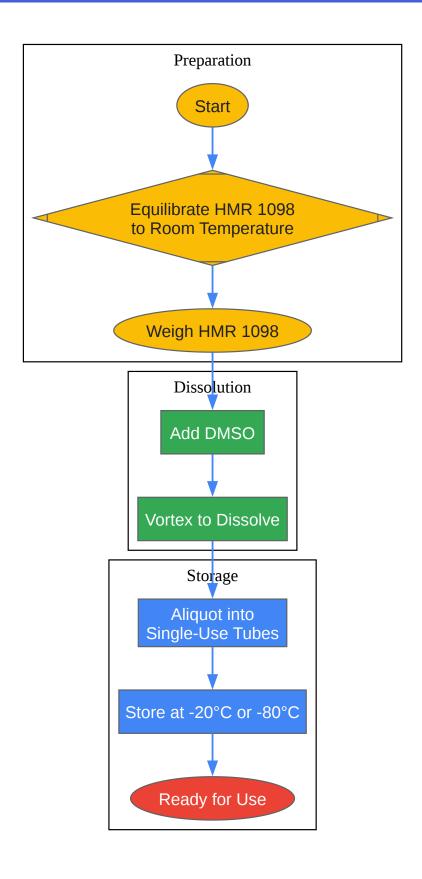




concentration of DMSO in the cell culture medium should typically be kept below 0.5% (v/v) to avoid solvent-induced artifacts.

Visualizations Experimental Workflow for HMR 1098 Stock Solution Preparation



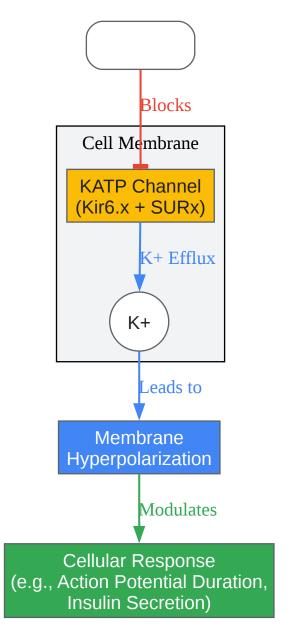


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Caption: Workflow for preparing HMR 1098 stock solution.



Signaling Pathway: Inhibition of KATP Channels by HMR 1098



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Caption: **HMR 1098** blocks KATP channels, inhibiting K+ efflux.

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